

A Technical Guide to Dimethyl Citraconate: Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: Dimethyl citraconate

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This technical guide provides a comprehensive overview of **dimethyl citraconate**, a molecule of growing interest in both chemical synthesis and biomedical research. This document details its fundamental properties, outlines key experimental methodologies, and explores its biological significance, particularly its role as an activator of the NRF2 signaling pathway.

Core Properties of Dimethyl Citraconate

Dimethyl citraconate, also known as dimethyl methylmaleate, is the dimethyl ester of citraconic acid. Its fundamental chemical and physical properties are summarized below.

Chemical Identification

Identifier	Value
CAS Number	617-54-9[1][2][3]
Molecular Formula	C ₇ H ₁₀ O ₄ [1][3]
IUPAC Name	dimethyl (Z)-2-methylbut-2-enedioate[1]
Synonyms	Dimethyl methylmaleate, Citraconic acid dimethyl ester[1]

Physicochemical Data

Property	Value
Molecular Weight	158.15 g/mol [1][3]
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	210-211 °C[2][4]
Density	Approximately 1.11 g/cm ³
Flash Point	91.11 °C (196.00 °F)[2]
Solubility	Very soluble in ethanol, ether, and acetone[4]

Molecular Structure

The structure of **dimethyl citraconate** features a carbon-carbon double bond with a Z (cis) configuration of the two carboxyl groups.

2D chemical structure of **dimethyl citraconate**.

Experimental Protocols

Synthesis of Dimethyl Citraconate

A general method for the synthesis of dialkyl esters of dicarboxylic acids involves the Fischer esterification of the corresponding acid. While a specific, detailed protocol for **dimethyl citraconate** is not readily available in the provided search results, a representative procedure can be adapted from the synthesis of similar compounds, such as dimethyl muconate. The key step is the acid-catalyzed esterification of citraconic acid with methanol.

Materials:

- Citraconic acid
- Methanol (MeOH), anhydrous
- Sulfuric acid (H₂SO₄), concentrated
- Sodium bicarbonate (NaHCO₃), saturated solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend citraconic acid in an excess of anhydrous methanol.
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the mixture to reflux and maintain for several hours (e.g., 18 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, concentrate the mixture under reduced pressure to remove the excess methanol.
- **Extraction:** Dissolve the residue in ethyl acetate and transfer to a separatory funnel. Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **dimethyl citraconate**.
- **Purification:** The crude product can be further purified by vacuum distillation.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A sensitive method for the quantification of **dimethyl citraconate** in biological samples can be adapted from established protocols for its isomers.

Sample Preparation:

- **Extraction:** For plasma or whole blood samples, perform a protein precipitation and extraction step using a cold organic solvent mixture, such as acetonitrile/methanol.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at a controlled temperature (e.g., 40°C).
- **Reconstitution:** Reconstitute the dried extract in a suitable mobile phase for LC-MS/MS analysis.

LC-MS/MS Parameters:

- **Chromatography:** Use a suitable reversed-phase HPLC column for separation. A gradient elution with mobile phases such as water and methanol, both with a small percentage of formic acid, is typically employed.
- **Mass Spectrometry:** Operate the mass spectrometer in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity. Specific precursor-to-product ion transitions for **dimethyl citraconate** would need to be determined.

Investigation of NRF2 Activation in Cell Culture

The biological activity of **dimethyl citraconate** as an NRF2 activator can be assessed in various cell types, such as scleral fibroblasts or macrophages.

Cell Culture and Treatment:

- Culture primary cells or cell lines in appropriate media and conditions.
- For experiments, treat the cells with a specific concentration of **dimethyl citraconate** (e.g., 150 µmol/L) or a vehicle control (e.g., PBS) for a defined period (e.g., 3 hours).
- In some experimental setups, cells may be subsequently challenged with a stimulus, such as hypoxia or lipopolysaccharide (LPS), for a further incubation period (e.g., 48 hours).

Analytical Methods:

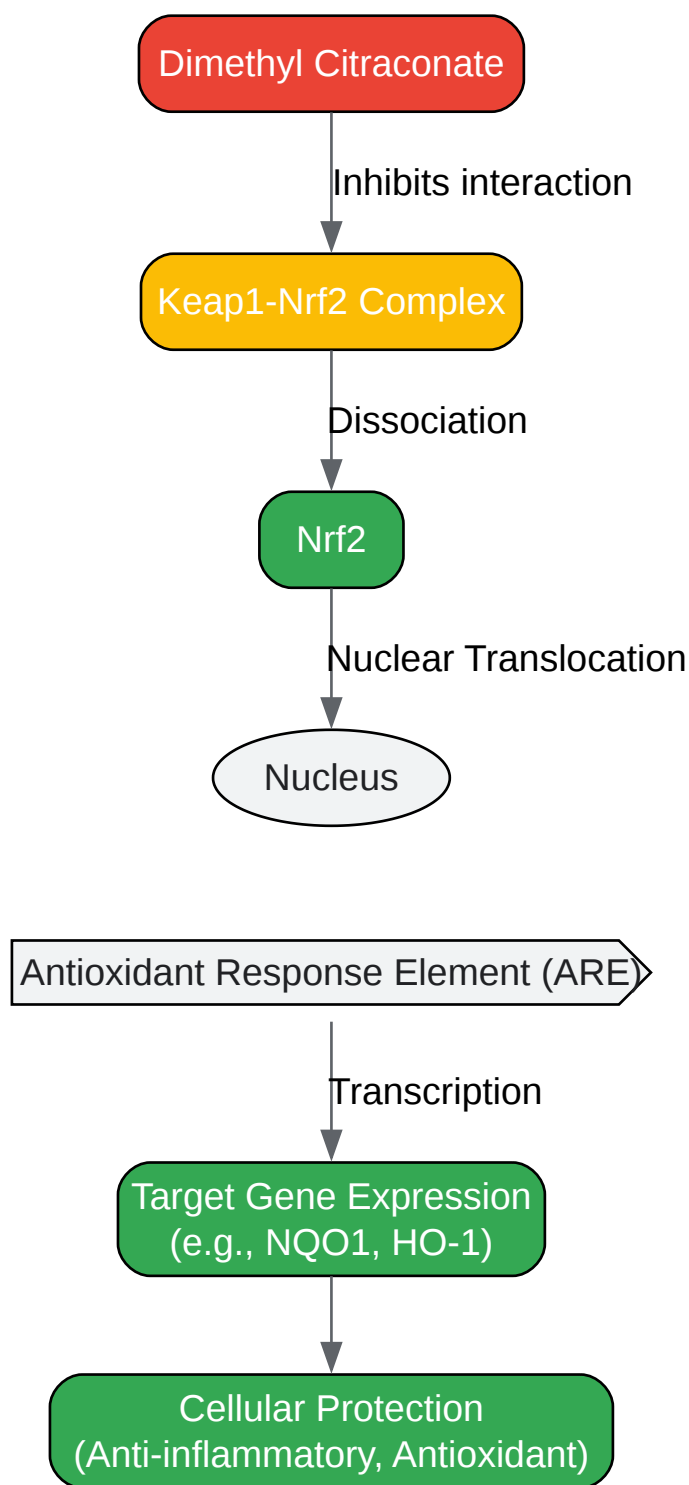
- **Western Blot:** Analyze the protein expression of NRF2 and its downstream targets (e.g., NQO1, HO-1) as well as other relevant proteins (e.g., COL1A1, MMP2).

- qRT-PCR: Measure the mRNA expression levels of NRF2-responsive genes.
- Immunofluorescence Staining: Visualize the nuclear translocation of NRF2, a key step in its activation, using microscopy.

Biological Activity and Signaling Pathway

Dimethyl citraconate has been identified as a potent activator of the Nuclear factor erythroid 2-related factor 2 (NRF2) signaling pathway.[5] NRF2 is a critical transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes, playing a protective role against oxidative stress and inflammation.

The proposed mechanism of action involves the stabilization of NRF2 and its translocation to the nucleus, leading to the transcription of target genes. This has been shown to have therapeutic potential in conditions such as periodontitis and may play a role in scleral remodeling.[6]



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Proposed signaling pathway of **dimethyl citraconate**-mediated NRF2 activation.

Safety and Handling

Dimethyl citraconate should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment: Wear suitable protective clothing, gloves, and eye/face protection.[7]
- Handling: Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area or with a local exhaust system. Keep away from heat, sparks, and open flames.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- First Aid:
 - Inhalation: Move to fresh air.
 - Skin Contact: Wash off immediately with plenty of water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[8]

This guide provides a foundational understanding of **dimethyl citraconate** for research and development purposes. For more detailed information, consulting the primary literature is recommended.

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